

# 2-(3,4-Dimethoxyphenyl)ethanol physical properties melting point boiling point

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## Compound of Interest

Compound Name: 3,4-Dimethoxyphenethyl alcohol

Cat. No.: B1293700

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## Technical Guide: Physical Properties of 2-(3,4-Dimethoxyphenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties, specifically the melting and boiling points, of 2-(3,4-Dimethoxyphenyl)ethanol. It includes experimental protocols for the determination of these properties and a representative synthesis workflow.

### Core Physical Properties

2-(3,4-Dimethoxyphenyl)ethanol, also known as homoveratryl alcohol, is a solid organic compound with the chemical formula  $C_{10}H_{14}O_3$ . Its physical characteristics are crucial for its handling, purification, and application in research and development.

### Data Presentation

The experimentally determined melting and boiling points of 2-(3,4-Dimethoxyphenyl)ethanol are summarized in the table below. It is important to note that the boiling point is significantly influenced by ambient pressure.

Physical Property	Value	Conditions
Melting Point	45-49 °C	Standard Pressure
Boiling Point	295-297 °C	732-760 mmHg
172-174 °C	17 mmHg	

## Experimental Protocols

While specific experimental data for the determination of the physical properties of 2-(3,4-Dimethoxyphenyl)ethanol are not readily available in the public domain, standard methodologies for determining the melting and boiling points of solid organic compounds are applicable.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using the capillary method.<sup>[1][2]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small sample of 2-(3,4-Dimethoxyphenyl)ethanol is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.<sup>[2]</sup>
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped on a hard surface to pack the solid into the sealed end. This is repeated until a sample column of 2-3 mm is achieved.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow, typically 0.5-2 °C.

## Boiling Point Determination (Micro-reflux Method)

For determining the boiling point at reduced pressure, a micro-reflux method is suitable.

Apparatus:

- Small-scale distillation or reflux apparatus
- Round-bottom flask
- Condenser
- Thermometer
- Heating mantle or oil bath
- Vacuum source and manometer

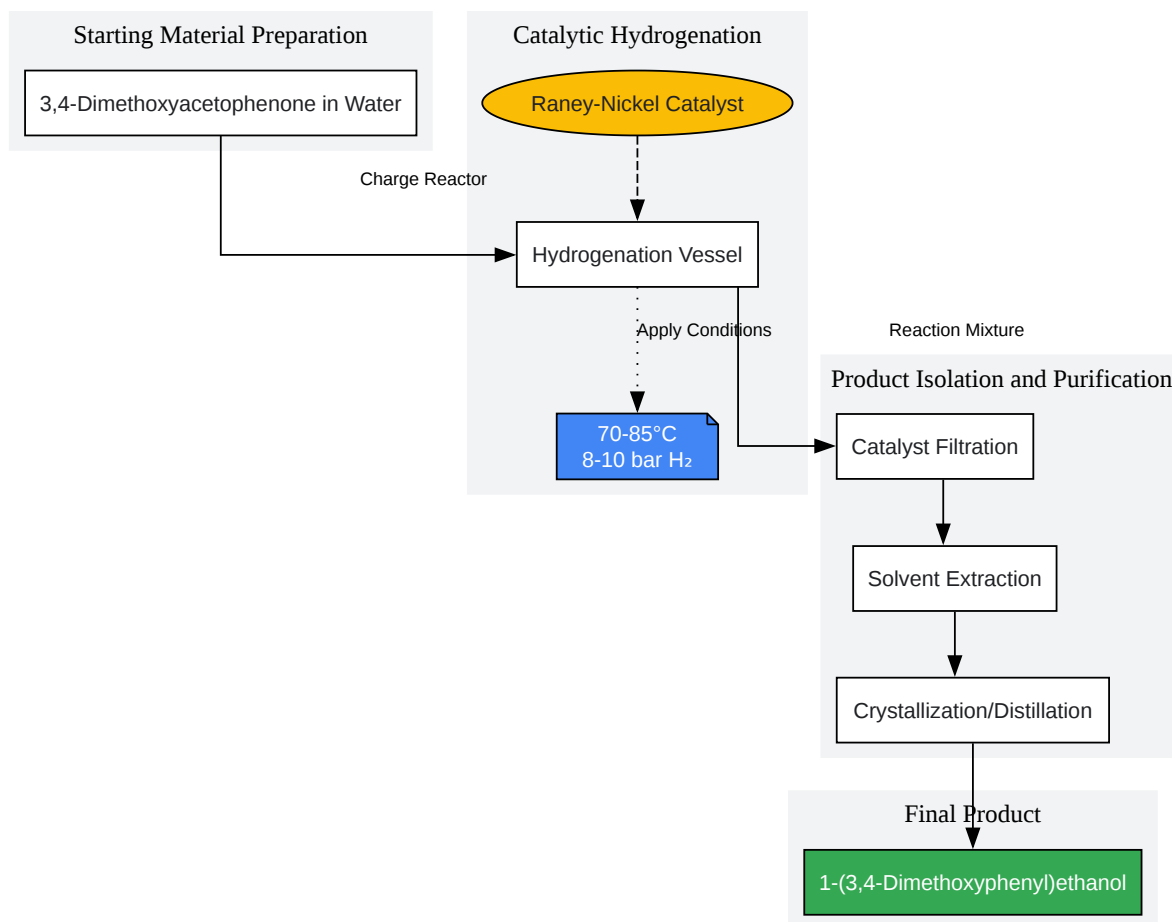
Procedure:

- **Apparatus Assembly:** A small quantity (e.g., 5 mL) of 2-(3,4-Dimethoxyphenyl)ethanol is placed in a round-bottom flask with a boiling chip. A condenser is fitted vertically to the flask, and a thermometer is positioned so that the bulb is just below the side arm of the condenser.
- **Pressure Regulation:** The apparatus is connected to a vacuum source, and the pressure is adjusted to the desired level (e.g., 17 mmHg) using a manometer.

- **Heating:** The sample is heated gently until it begins to boil and a reflux ring of condensing vapor is observed rising up the condenser.
- **Temperature Reading:** The temperature is allowed to stabilize. The boiling point is the temperature at which the refluxing vapor surrounds the thermometer bulb, and the temperature reading remains constant.

## Mandatory Visualization

The following diagram illustrates a general experimental workflow for the synthesis of a related compound, which is representative of the chemical transformations that could be involved in the preparation of 2-(3,4-Dimethoxyphenyl)ethanol.



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## References

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